

Essential Safety and Logistical Information for Handling Covi-ox®

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Covi-ox

Cat. No.: B120575

[Get Quote](#)

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling any laboratory material. This document provides essential, step-by-step guidance for the safe handling and disposal of **Covi-ox®**, a trade name for a mixed tocopherol concentrate of natural origin. While generally not classified as a hazardous substance, proper personal protective equipment (PPE) and handling procedures are necessary to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When working with **Covi-ox®**, the following personal protective equipment should be utilized to minimize exposure and ensure safety.

PPE Category	Item	Standard/Specification
Eye Protection	Safety glasses with side-shields or frame goggles	EN 166 or equivalent
Face shield (if splashing is a risk)		
Hand Protection	Chemical resistant protective gloves	EN 374
Respiratory Protection	Particle filter with medium efficiency for solid and liquid particles (in case of vapor/aerosol release)	e.g., EN 143 or 149, Type P2 or FFP2
Body Protection	Closed work clothing	Based on level of activity and exposure

First Aid Measures

In the event of accidental exposure to **Covi-ox®**, the following first aid procedures should be followed.

Exposure Route	First Aid Procedure
Eye Contact	Wash affected eyes for at least 15 minutes under running water with eyelids held open. [1] [2]
Skin Contact	Wash thoroughly with soap and water. [1] [2] Remove contaminated clothing. [1] [2]
Ingestion	Rinse mouth and then drink plenty of water. [1] [2]
Inhalation	Keep the patient calm and remove them to fresh air. [1] [2]

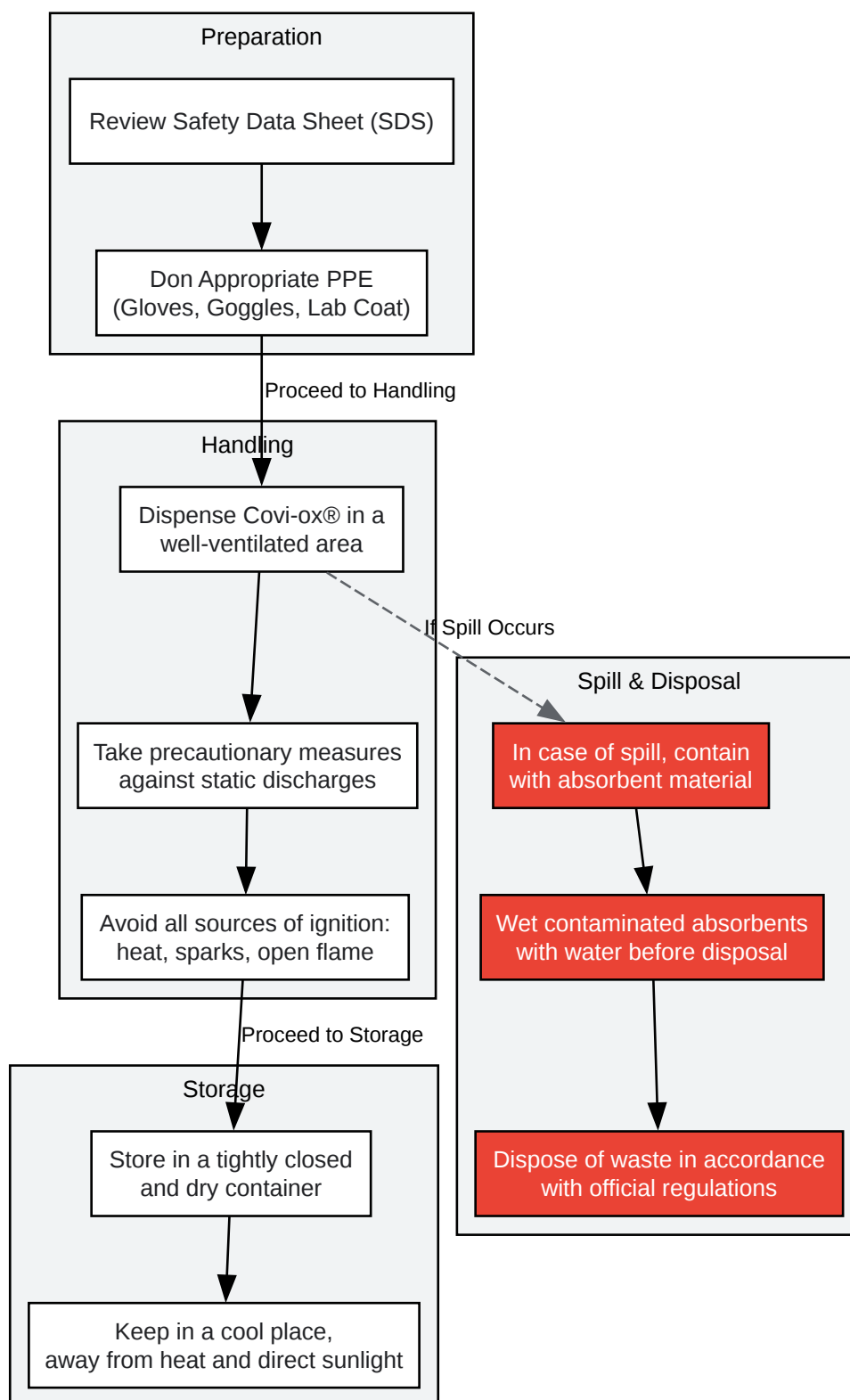
Spill and Disposal Procedures

Proper containment and disposal of **Covi-ox®** are critical to prevent environmental contamination and maintain a safe workspace. A high risk of slipping is associated with spilled product.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Procedure	Action
Spill Containment	For large spills, dike the spillage and pump off the product. [1] [2] For smaller residues, contain with absorbent material such as sand, silica gel, or general-purpose binder. [1] [2]
Disposal of Contaminated Materials	Soiled textiles, cleaning rags, and adsorbents are capable of self-ignition and should be wetted with water before disposal in a safe manner. [1] [2] [5] Dispose of absorbed material in accordance with official regulations. [1] [2] [5] [6]
Fire Fighting	In case of fire, carbon oxides and other harmful vapors may be released. [1] [2] [3] Wear a self-contained breathing apparatus. [1] [2] [3] Use dry powder, carbon dioxide, water spray, or alcohol-resistant foam to extinguish. [1] [4]

Handling and Storage Workflow

To ensure the safe handling and storage of **Covi-ox®**, the following workflow should be implemented. This process is designed to minimize risks and maintain the integrity of the product.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Covi-ox®**.

By adhering to these guidelines, researchers and laboratory professionals can handle **Covi-ox®** safely and effectively, minimizing risks and ensuring a secure working environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. download.basf.com [download.basf.com]
- 2. download.basf.com [download.basf.com]
- 3. download.basf.com [download.basf.com]
- 4. download.basf.com [download.basf.com]
- 5. download.basf.com [download.basf.com]
- 6. avenalab.com [avenalab.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Covi-ox®]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b120575#personal-protective-equipment-for-handling-covi-ox>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com